

An In-Depth Technical Guide to the Chromogenic Substrate 3-Indoxyl Caprylate

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Compound of Interest

Compound Name: *3-Indoxyl caprylate*

Cat. No.: B137646

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Abstract

3-Indoxyl caprylate is a specialized chromogenic substrate primarily utilized for the detection of esterase and lipase activity. Its unique molecular structure, comprising an indoxyl core linked to a caprylate (octanoate) fatty acid chain, allows for the sensitive and specific identification of enzymes capable of hydrolyzing this ester bond. This guide provides a comprehensive overview of **3-Indoxyl caprylate**, including its chemical properties, mechanism of action, detailed experimental protocols for quantitative analysis, and its applications in microbiology and enzyme kinetics. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary technical knowledge to effectively employ this substrate in their work.

Core Concepts and Chemical Properties

3-Indoxyl caprylate, also known as 3-Indoxyl octanoate, is a synthetic molecule designed for enzymatic assays. The fundamental principle behind its use lies in the enzymatic cleavage of the ester bond linking the indoxyl and caprylate moieties. This hydrolysis reaction, catalyzed by esterases or lipases, liberates free 3-hydroxyindole (indoxyl). In the presence of an oxidizing agent, typically atmospheric oxygen, the indoxyl molecules undergo oxidative dimerization to form a water-insoluble, intensely colored indigo dye. The appearance of this colored precipitate serves as a visual indicator of enzyme activity.

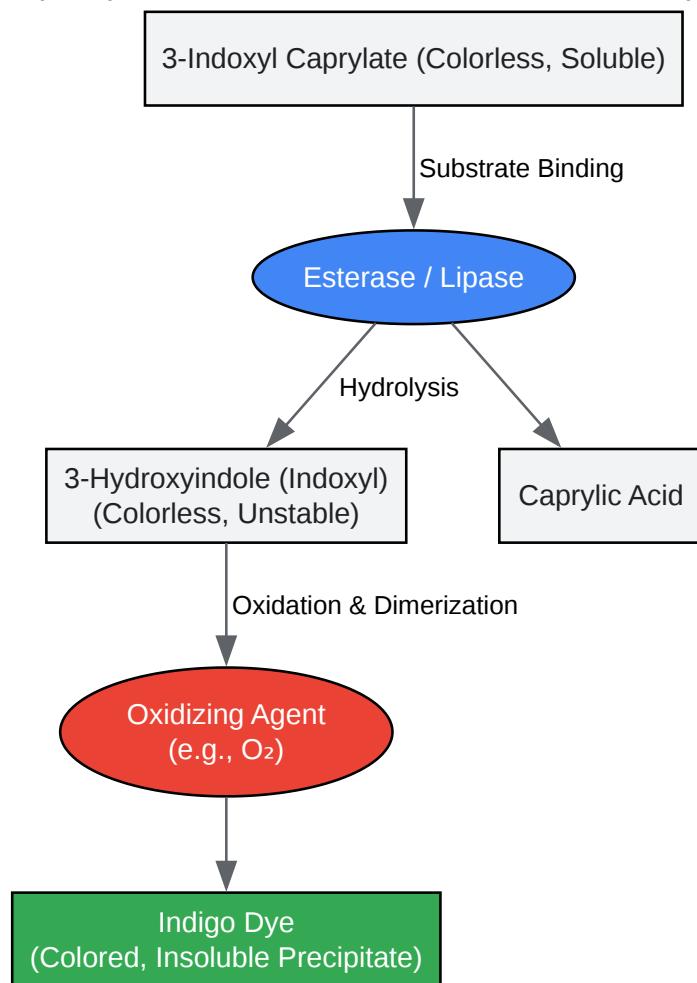
Property	Value	Reference(s)
CAS Number	133950-66-0	[1] [2]
Molecular Formula	C ₁₆ H ₂₁ NO ₂	[1]
Molecular Weight	259.34 g/mol	[1]
Synonyms	3-Indoxyl octanoate, Y(TM)-CAPRYLATE, Y-CAPRYLATE	[1] [2]

Halogenated derivatives of **3-Indoxyl caprylate**, such as 5-Bromo-4-chloro-**3-indoxyl caprylate** and 5-Bromo-6-chloro-**3-indoxyl caprylate**, are also commonly used. These modifications to the indole ring result in the formation of indigo dyes with different colors (e.g., blue or magenta), offering flexibility in assay design and multiplexing.[\[3\]](#)[\[4\]](#)

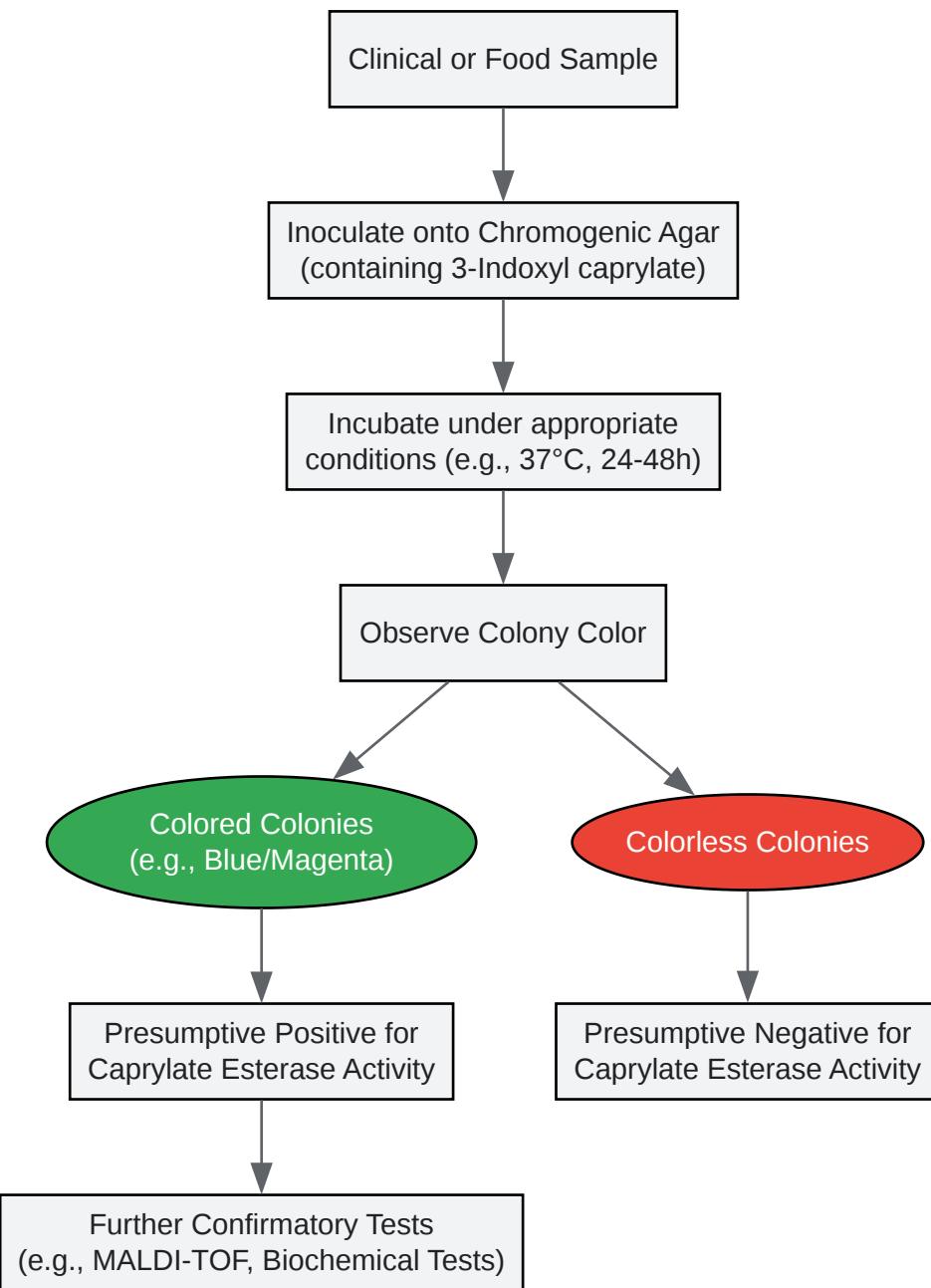
Mechanism of Action and Detection

The enzymatic detection using **3-Indoxyl caprylate** is a two-step process. First, the target enzyme hydrolyzes the substrate, and second, the product of this reaction is visualized through a color-forming reaction.

Enzymatic Hydrolysis and Colorimetric Detection of 3-Indoxyl Caprylate



Workflow for Bacterial Identification using Chromogenic Media

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